In-Depth Technical Guide: The Mechanism of Action of JCP-265 (MD-265)

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Compound of Interest		
Compound Name:	*JCP-265*	
Cat. No.:	*B13437138*	*Get Quote*

For Researchers, Scientists, and Drug Development Professionals

Abstract

JCP-265, also known as MD-265, is a potent and selective small molecule that represents a significant advancement in the field of targeted protein degradation. It functions as a Proteolysis Targeting Chimera (PROTAC), a novel therapeutic modality designed to eliminate specific proteins from the cell. The core mechanism of **JCP-265** involves the targeted degradation of the Murine Double Minute 2 (MDM2) protein, a key negative regulator of the p53 tumor suppressor. By inducing the degradation of MDM2, **JCP-265** effectively reactivates the p53 signaling pathway in cancer cells harboring wild-type p53, leading to potent anti-tumor activity. This technical guide provides a comprehensive overview of the mechanism of action of **JCP-265**, supported by quantitative data, detailed experimental protocols, and visual representations of the key pathways and processes.

Core Mechanism of Action: A PROTAC Approach to MDM2 Degradation

JCP-265 is a heterobifunctional molecule, meaning it possesses two distinct domains connected by a chemical linker. One domain is designed to bind to the target protein, MDM2, while the other domain binds to an E3 ubiquitin ligase, specifically cereblon (CRBN). This dual binding brings MDM2 into close proximity with the E3 ligase machinery.[1][2]

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The primary mechanism of action can be summarized in the following steps:

- Ternary Complex Formation: **JCP-265** simultaneously binds to both MDM2 and the cereblon (CRBN) component of the CRL4-CRBN E3 ubiquitin ligase complex, forming a ternary MDM2-**JCP-265**-CRBN complex.
- Ubiquitination: The formation of this ternary complex facilitates the transfer of ubiquitin molecules from the E2 ubiquitin-conjugating enzyme to the MDM2 protein.
- Proteasomal Degradation: The polyubiquitinated MDM2 is then recognized and targeted for degradation by the 26S proteasome, the cell's primary machinery for protein degradation.
- p53 Activation: The degradation of MDM2 leads to the stabilization and accumulation of the p53 tumor suppressor protein. In its active state, p53 can translocate to the nucleus and induce the transcription of target genes involved in cell cycle arrest, apoptosis, and DNA repair.[1][2]

This event-driven pharmacology, where a single molecule of **JCP-265** can catalytically induce the degradation of multiple MDM2 molecules, distinguishes it from traditional inhibitors that require continuous target occupancy.

Signaling Pathway Diagram

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